

# 15:0 Lyso PG-d5 supplier and product information

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## Compound of Interest

Compound Name: 15:0 Lyso PG-d5

Cat. No.: B12419735

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## An In-depth Technical Guide to 15:0 Lyso PG-d5

This guide provides comprehensive technical information on **15:0 Lyso PG-d5** (1-pentadecanoyl-2-hydroxy-sn-glycero(d5)-3-phospho-(1'-rac-glycerol)), a deuterated lysophosphatidylglycerol. It is intended for researchers, scientists, and professionals in drug development and lipidomics. This document covers supplier details, product specifications, applications, and relevant biochemical pathways.

## Section 1: Product Information and Suppliers

**15:0 Lyso PG-d5** is a stable isotope-labeled lipid standard crucial for accurate quantification in mass spectrometry-based lipidomics. The deuterium labels provide a distinct mass shift, allowing it to be used as an internal standard for the measurement of its non-labeled counterpart, 15:0 Lyso PG.

Several chemical suppliers specialize in high-purity lipids and stable isotope-labeled standards. The following table summarizes prominent suppliers for **15:0 Lyso PG-d5**.

Supplier	Product Number(s)	Notes
Avanti Polar Lipids (distributed by Sigma-Aldrich)	858123L, A85123	A leading supplier in high-purity lipid standards. <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
BOC Sciences	BPG-3190	Offers the product as a sodium salt and provides custom synthesis services. <a href="#">[4]</a>
MedChemExpress	HY-146854S	Provides the compound for research use, highlighting its application as a tracer and internal standard. <a href="#">[5]</a>

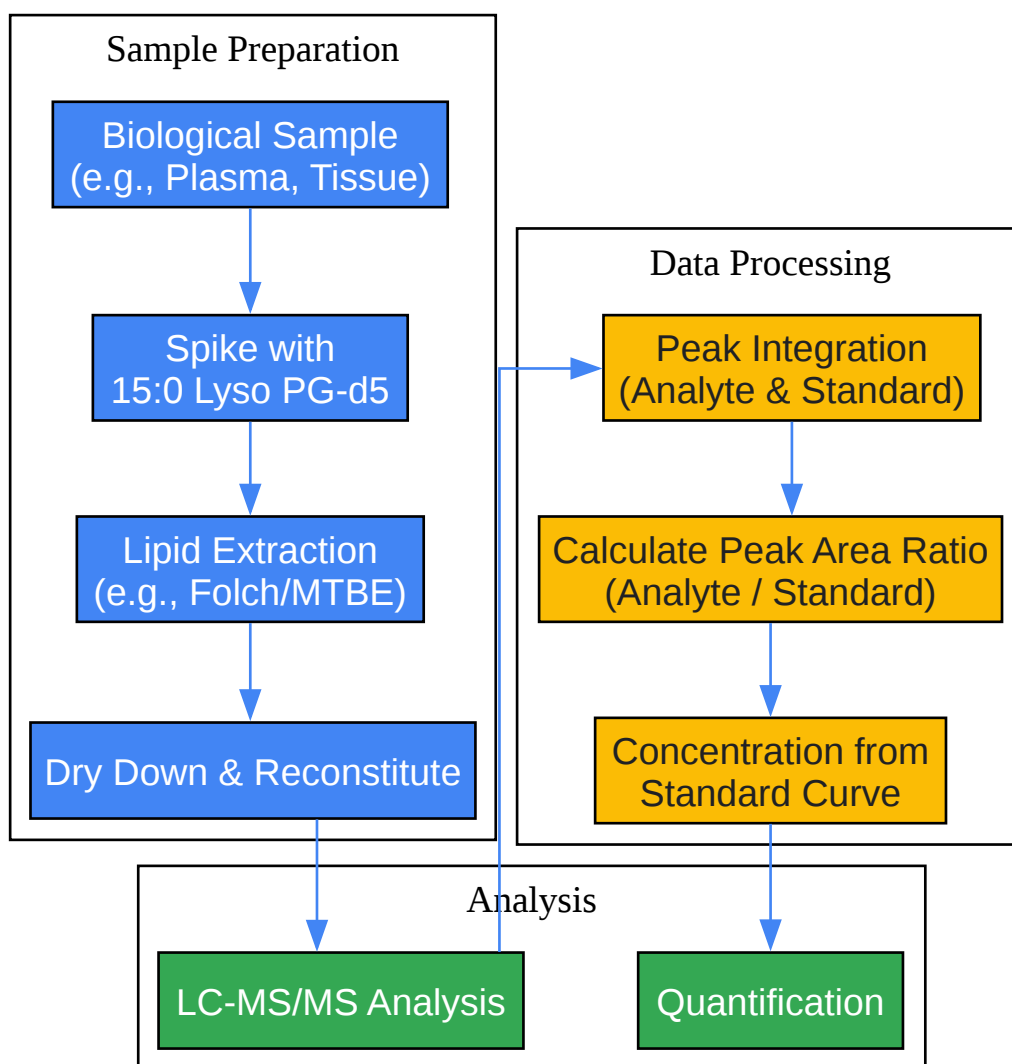
The following table details the key chemical and physical properties of **15:0 Lyso PG-d5**.

Property	Value	Source
Synonyms	1-pentadecanoyl-2-hydroxy-sn-glycero(d5)-3-phospho-(1'-rac-glycerol)(sodium salt); LPG 15:0-d5 sodium salt; PG(15:0/0:0)-d5 sodium salt	<a href="#">[4]</a>
CAS Number	2342574-98-3	<a href="#">[4]</a>
Molecular Formula	C <sub>21</sub> H <sub>37</sub> D <sub>5</sub> NaO <sub>9</sub> P	<a href="#">[5]</a>
Molecular Weight	497.55 g/mol	<a href="#">[5]</a>
Purity	>99% (TLC)	<a href="#">[1]</a>
Form	Solution (e.g., 1 mg/mL)	<a href="#">[1]</a>
Storage Temperature	-20°C	<a href="#">[1]</a>
Shipping Conditions	Dry Ice	<a href="#">[1]</a>

## Section 2: Experimental Applications and Protocols

The primary application of **15:0 Lyso PG-d5** is as an internal standard in lipidomics and metabolomics research.<sup>[1][5]</sup> Its structure, being nearly identical to the endogenous analyte but with a heavier mass, allows for precise quantification by correcting for sample loss during extraction and for variations in instrument response.

A typical workflow involves spiking the biological sample with a known amount of **15:0 Lyso PG-d5** prior to lipid extraction.



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Caption: Workflow for lipid quantification using a deuterated internal standard.

Methodology:

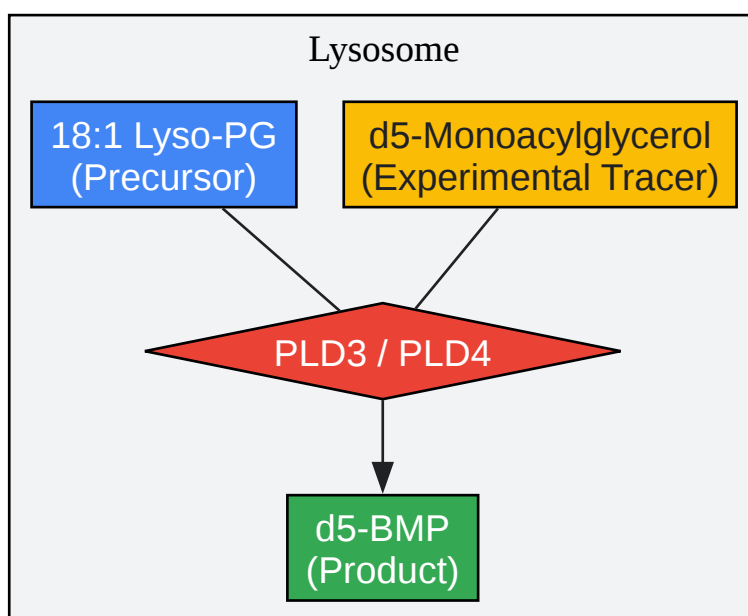
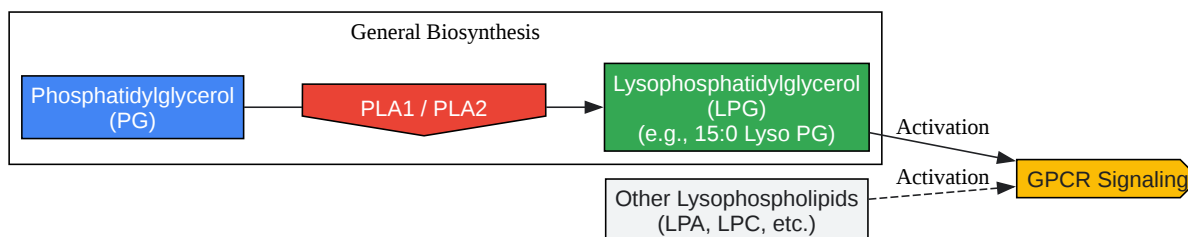
- **Sample Collection:** Obtain biological samples (e.g., plasma, cell culture, tissue homogenate).
- **Internal Standard Spiking:** Add a precise, known concentration of **15:0 Lyso PG-d5** to each sample at the earliest stage of preparation to account for variability in extraction efficiency.
- **Lipid Extraction:** Perform a lipid extraction using a standard method such as Folch (chloroform/methanol) or methyl-tert-butyl ether (MTBE) extraction.
- **Sample Concentration:** Evaporate the solvent under a stream of nitrogen and reconstitute the lipid extract in a solvent compatible with the analytical instrumentation.
- **LC-MS/MS Analysis:** Inject the sample into a liquid chromatography-tandem mass spectrometry (LC-MS/MS) system. The chromatographic step separates lipids, while the mass spectrometer detects the parent and fragment ions for both the endogenous 15:0 Lyso PG and the **15:0 Lyso PG-d5** internal standard.
- **Quantification:** The concentration of the endogenous analyte is determined by comparing the ratio of its peak area to the peak area of the known concentration of the internal standard.<sup>[5]</sup>

Deuterated lipids can also serve as tracers to follow metabolic pathways. For example, labeled lysophospholipids can be used to study the synthesis of other complex lipids. One study demonstrated that d5-labeled monoacylglycerol (MAG) could react with lyso-PG to generate d5-labeled bis(monoacylglycerol)phosphate (BMP), confirming a transphosphatidyl transfer reaction.<sup>[6]</sup> A similar principle could be applied using **15:0 Lyso PG-d5** to trace its conversion to other lipid species.

## Section 3: Relevant Signaling and Biosynthetic Pathways

Lysophospholipids, including lysophosphatidylglycerol (LPG), are not merely metabolic intermediates but also act as signaling molecules that regulate various cellular processes.<sup>[7][8]</sup> They exert their effects primarily through G protein-coupled receptors (GPCRs).<sup>[7]</sup>

LPG is generated from its parent phospholipid, phosphatidylglycerol (PG), through the action of phospholipase A1 (PLA1) or A2 (PLA2), which removes a fatty acid from the sn-1 or sn-2 position, respectively.<sup>[9][10]</sup>



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